

Personal protective equipment for handling 2-Hydroxy-3-iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-3-iodobenzaldehyde

Cat. No.: B112340

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Essential Safety and Handling Guide for 2-Hydroxy-3-iodobenzaldehyde

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2-Hydroxy-3-iodobenzaldehyde** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure the safe handling of this chemical.

Hazard Summary

While specific hazard data for **2-Hydroxy-3-iodobenzaldehyde** is limited, it is prudent to treat it as a hazardous substance based on the known properties of similar compounds. Analogous substituted benzaldehydes are known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Therefore, appropriate precautions must be taken to minimize exposure.

Quantitative Data Summary

For quick reference, the following table summarizes key physical and chemical properties for **2-Hydroxy-3-iodobenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₇ H ₅ IO ₂	PubChem[3]
Molecular Weight	248.02 g/mol	PubChem[3]
CAS Number	23602-64-4	PubChem[3]
Appearance	Solid (specific color not widely reported)	
Melting Point	69-71 °C	ECHEMI[4]
Boiling Point	216 °C	ECHEMI[4]
Flash Point	84 °C	ECHEMI[4]

Operational Plan for Handling

A systematic approach is critical for the safe handling of **2-Hydroxy-3-iodobenzaldehyde**. The following step-by-step plan outlines the procedures for pre-handling, handling, and post-handling activities.

Pre-Handling Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantity of **2-Hydroxy-3-iodobenzaldehyde** to be used, potential for exposure, and emergency procedures.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly. All handling of **2-Hydroxy-3-iodobenzaldehyde** that may generate dust or vapors must be performed within the fume hood.[5]
- Personal Protective Equipment (PPE) Inspection: Before entering the laboratory, inspect all required PPE for integrity. This includes checking gloves for tears and ensuring safety goggles provide a complete seal.
- Spill Kit: Have a spill kit readily available that is appropriate for handling solid chemical spills. The kit should include absorbent materials, a scoop or brush, and a designated waste container.

Required Personal Protective Equipment (PPE)

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles are required. A face shield should be worn over safety glasses if there is a splash hazard. [6]	To protect eyes from dust particles and potential splashes.
Hand Protection	Wear chemical-resistant gloves, such as nitrile or neoprene. [6] [7] Inspect gloves before each use and change them immediately if contaminated.	To prevent skin contact and irritation. [1] [2]
Body Protection	A lab coat must be worn and fully buttoned. [6] Consider a chemical-resistant apron for added protection when handling larger quantities.	To protect skin and personal clothing from contamination.
Respiratory Protection	If there is a risk of inhaling dust or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with a P2 filter for particles is necessary.	To prevent respiratory tract irritation from inhalation of dust. [2]

Handling Procedure

- Work Area Preparation: Designate a specific area within the chemical fume hood for handling **2-Hydroxy-3-iodobenzaldehyde**. Cover the work surface with absorbent, disposable bench paper.
- Weighing: If weighing the solid, do so in the fume hood on a tared weigh boat to minimize the release of dust.
- In Solution: When preparing solutions, add the **2-Hydroxy-3-iodobenzaldehyde** slowly to the solvent to avoid splashing.

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated area.
[\[1\]](#)[\[8\]](#)

Post-Handling Procedures

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with **2-Hydroxy-3-iodobenzaldehyde** using an appropriate solvent and cleaning agent.
- Waste Disposal: Dispose of all contaminated materials, including empty containers, bench paper, and used PPE, as hazardous waste according to the disposal plan below.[\[1\]](#)[\[8\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[1\]](#)[\[8\]](#)

Emergency and Disposal Plans

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes.[1][2][5][9] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][2][5][9]
Skin Contact	Take off immediately all contaminated clothing. [5] Wash the affected area with plenty of soap and water.[1][2][5][8] If skin irritation occurs, get medical advice/attention.[1][5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][5][9][10] If breathing is difficult or has stopped, provide artificial respiration.[1][2][10] Seek medical attention if you feel unwell.[1][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1] Do NOT induce vomiting.[9] Seek immediate medical attention.[5][9][10]

Spill Response

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, cover the spill with an absorbent, inert material.
- Carefully sweep or scoop up the spilled material and place it into a labeled, sealed container for hazardous waste disposal.[1]
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Do not let the product enter drains.[5]

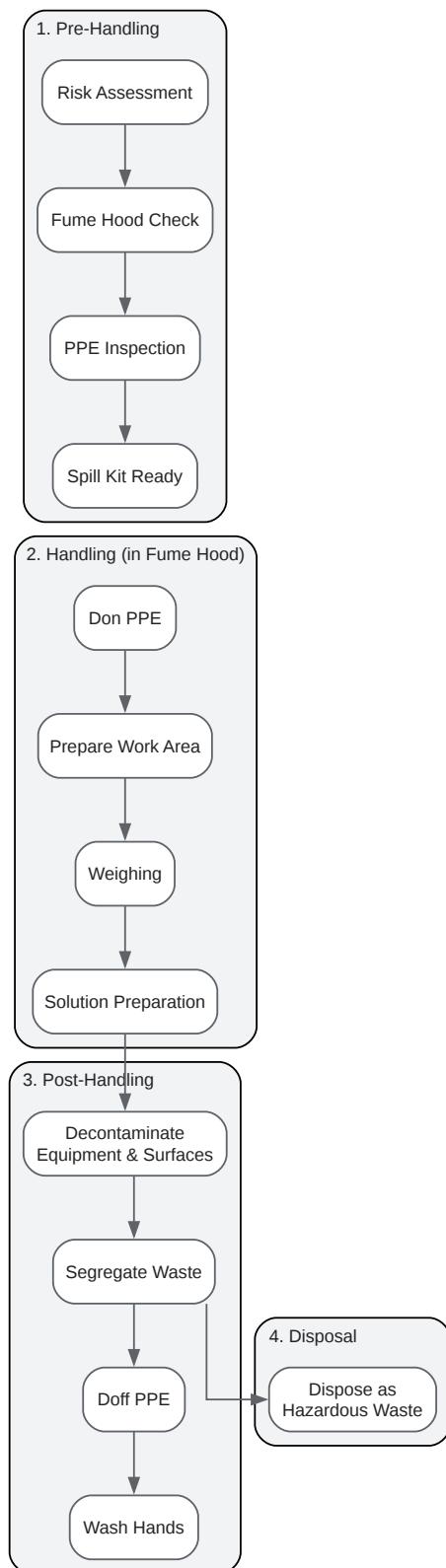
Disposal Plan

All waste materials contaminated with **2-Hydroxy-3-iodobenzaldehyde** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids (e.g., used gloves, bench paper, excess reagent) in a clearly labeled, sealed container.
- Liquid Waste: If in solution, collect in a labeled, sealed container for hazardous liquid waste.
- Disposal: Dispose of all waste through your institution's environmental health and safety office, in accordance with local, state, and federal regulations.[\[1\]](#)[\[8\]](#)[\[11\]](#)

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Hydroxy-3-iodobenzaldehyde**, from preparation to disposal.

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Caption: Workflow for the safe handling of **2-Hydroxy-3-iodobenzaldehyde**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.fr [fishersci.fr]
- 3. 2-Hydroxy-3-iodobenzaldehyde | C7H5IO2 | CID 15209920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. PPE thanatopraxy - Protection & safety for professionals [boutique.eihf-isofroid.eu]
- 8. fishersci.com [fishersci.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 11. carlroth.com [carlroth.com]
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